

4-Ethoxycarbonyl-3-methoxyphenylboronic acid safety data sheet

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Compound of Interest

Compound Name:	4-Ethoxycarbonyl-3-methoxyphenylboronic acid
Cat. No.:	B1451127

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An In-depth Technical Guide to the Safety and Handling of **4-Ethoxycarbonyl-3-methoxyphenylboronic acid**

Foreword: A Proactive Approach to Chemical Safety

In the landscape of drug discovery and synthetic chemistry, we frequently encounter novel or less-common reagents for which comprehensive safety data is not readily available. **4-Ethoxycarbonyl-3-methoxyphenylboronic acid** (CAS No. 911312-76-0) is one such compound. While it holds potential as a building block in complex syntheses, a thorough, peer-reviewed toxicological profile and a detailed Safety Data Sheet (SDS) are not widely published.

This guide is structured to address this data gap. As scientists, our commitment to safety compels us to operate with a proactive and informed level of caution. Therefore, this document synthesizes information from the well-established safety profiles of structurally similar arylboronic acids to build an inferred safety and handling protocol. The core principle is to treat this compound with the caution merited by its chemical class, assuming it possesses the hazards of its nearest analogs until specific data proves otherwise. This approach ensures a robust margin of safety for all laboratory personnel.

Compound Identification and Physicochemical Context

Understanding a compound's basic identity is the foundation of a reliable safety assessment.

Property	Value	Source
IUPAC Name	(4-ethoxycarbonyl-3-methoxyphenyl)boronic acid	[1]
CAS Number	911312-76-0	[1]
Molecular Formula	C ₁₀ H ₁₃ BO ₅	[1]
Molecular Weight	224.02 g/mol	[1]
Appearance	Assumed to be a solid powder, typical for this class.	

Expert Insight: The Nature of Arylboronic Acids Arylboronic acids are mainstays in modern organic chemistry, particularly in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions^[2]. However, they are not without their inherent stability challenges. Researchers must be aware that these compounds can exist as a mixture of the free acid and its cyclic anhydride, known as a boroxine^[3]. They can also be susceptible to protodeboronation, a decomposition pathway where the carbon-boron bond is cleaved^{[4][5]}. This instability can be influenced by heat, base, and moisture, underscoring the need for precise storage and handling protocols^[6].

Inferred Hazard Identification and Classification

In the absence of specific data for CAS 911312-76-0^{[1][7]}, we infer its hazard profile from closely related analogs like 4-Methoxycarbonylphenylboronic acid and 4-Methoxyphenylboronic acid. The GHS classifications for these compounds are consistent and provide a reliable baseline for safe handling.

Hazard Class & Category	Hazard Statement	GHS Pictogram	Basis for Inference (Analog Compounds)
Skin Corrosion / Irritation, Category 2	H315: Causes skin irritation	Irritant	4- Methoxyphenylboronic acid[8][9], 2-Fluoro-3-Methoxyphenylboronic Acid[10]
Serious Eye Damage / Eye Irritation, Category 2A	H319: Causes serious eye irritation	Irritant	4- Methoxyphenylboronic acid[8][9], 2-Fluoro-3-Methoxyphenylboronic Acid[10]
Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory Irritation)	H335: May cause respiratory irritation	Irritant	4- Methoxyphenylboronic acid[8][9][11], 2-Fluoro-3-Methoxyphenylboronic Acid[10]
Acute Toxicity, Oral, Category 3	H301: Toxic if swallowed	Toxic	4-Methoxycarbonyl-3-methoxyphenylboronic acid

Trustworthiness through Causality: The boronic acid functional group, coupled with the aromatic ring system, is responsible for these irritant effects. The fine, powder-like nature of these solids increases the risk of aerosolization, leading to respiratory tract irritation upon inhalation. Direct contact with skin or mucous membranes (like the eyes) can lead to localized irritation. Therefore, it is scientifically sound to assume **4-Ethoxycarbonyl-3-methoxyphenylboronic acid** presents, at minimum, these same hazards.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered PPE strategy is non-negotiable to prevent exposure. Engineering controls form the first line of defense, supplemented by individual protective equipment.

Engineering Controls:

- Chemical Fume Hood: All handling of the solid compound and preparation of its solutions must be conducted within a certified chemical fume hood to control airborne dust and vapors[12][13].
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and unobstructed near the workstation[14][15][16].

Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting chemical safety goggles. A face shield is required when there is a significant risk of splashing.	Protects eyes from airborne dust particles and splashes, which are presumed to cause serious irritation[9][14][17].
Hand Protection	Chemically resistant nitrile or butyl rubber gloves. Inspect for integrity before each use.	Prevents skin contact, which is presumed to cause irritation. Contaminated gloves must be changed immediately[9][15][17].
Body Protection	A flame-resistant laboratory coat, fully buttoned. Long pants and closed-toe shoes are mandatory.	Protects skin on the arms and body from accidental spills and contact[15].
Respiratory Protection	For handling small quantities in a fume hood, respiratory protection may not be necessary. If dust is generated or engineering controls are insufficient, a NIOSH-approved N95 dust mask or a respirator with appropriate cartridges for organic vapors and particulates should be used.	Prevents inhalation of the powder, which is presumed to cause respiratory tract irritation[10][15][17].

Safe Handling and Experimental Workflow

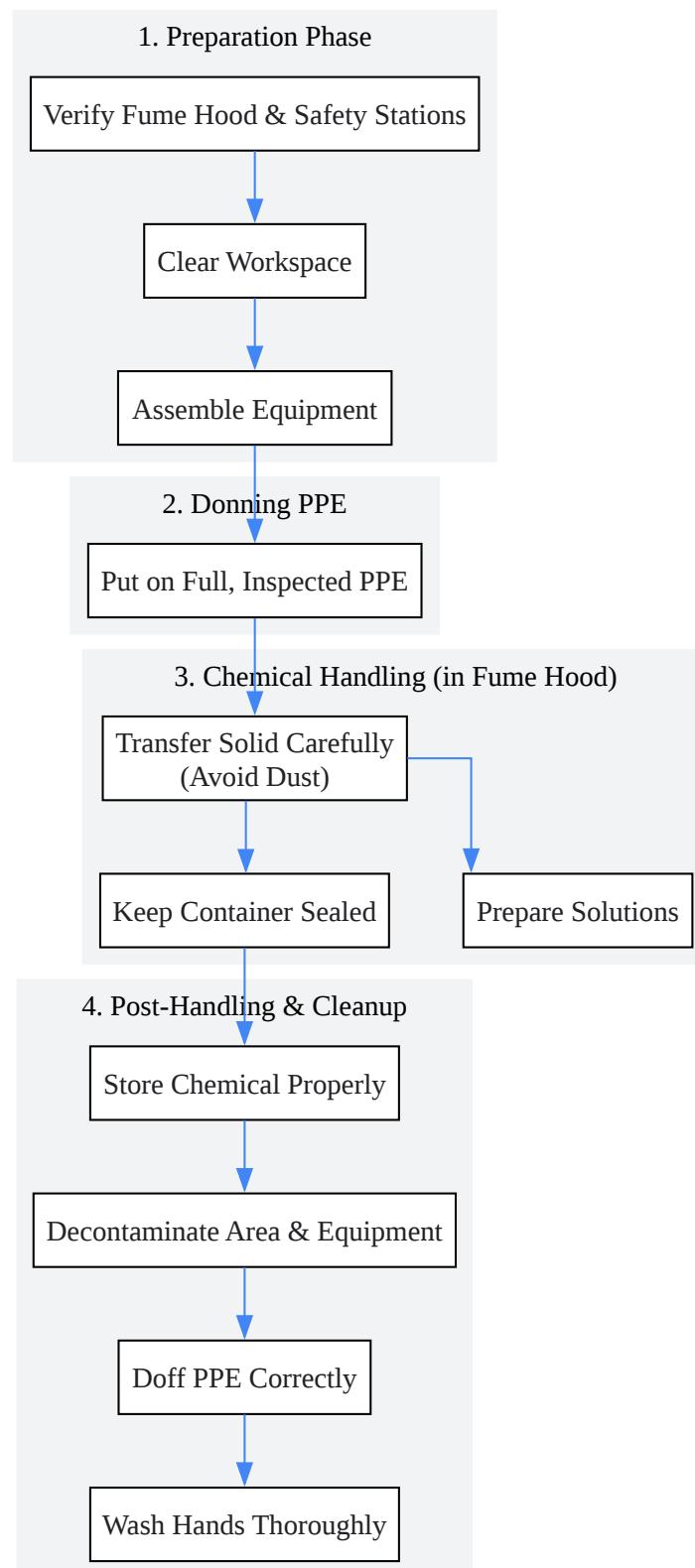
Adherence to a strict, logical workflow is paramount for mitigating risks during experimentation. The following protocol is designed as a self-validating system, where each step reinforces a state of safety.

Step-by-Step Handling Protocol:

- Preparation:

- Verify the functionality of the chemical fume hood, eyewash, and safety shower.
- Clear the workspace of any unnecessary clutter.
- Assemble all necessary equipment (spatulas, glassware, etc.) and reagents. .
- Donning PPE:
 - Put on all required PPE as outlined in the table above before entering the area where the chemical is stored or handled. .
- Chemical Handling:
 - Perform all manipulations within the fume hood.
 - Keep the container tightly closed when not in use to prevent moisture absorption and decomposition[12][15].
 - When transferring the solid, use a spatula and gentle motions to avoid generating dust[15].
 - If making a solution, add the solid slowly to the solvent. .
- Post-Handling:
 - Tightly seal the reagent container and return it to its designated storage location.
 - Decontaminate the work area and any equipment used.
 - Carefully remove PPE, avoiding contact with potentially contaminated outer surfaces.
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn[15].

Workflow Visualization:

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Caption: Standard operational workflow for handling **4-Ethoxycarbonyl-3-methoxyphenylboronic acid**.

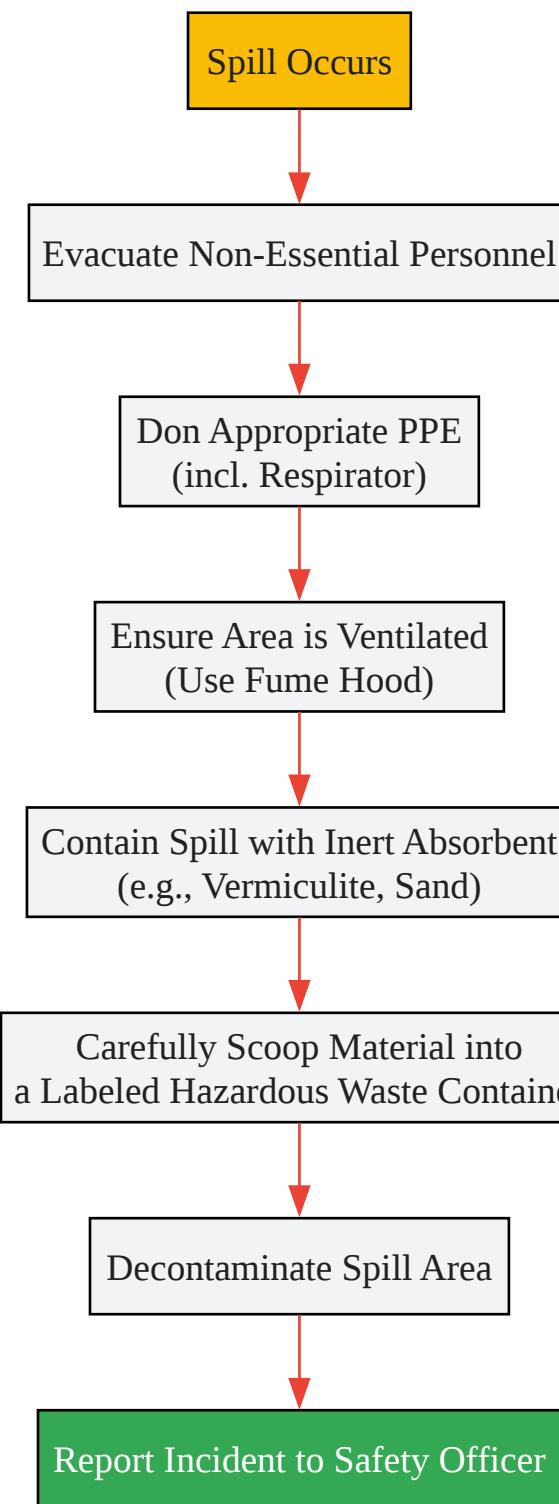
Emergency Procedures

Rapid and correct response to an exposure or spill is critical.

First-Aid Measures: These measures are based on protocols for analogous irritating compounds[9][11][16].

Exposure Route	First-Aid Protocol
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Remove all contaminated clothing. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response Protocol: In the event of a spill, a calm and methodical response is essential.



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Caption: Decision workflow for responding to a chemical spill.

Storage, Stability, and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[12][16].
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases[13][18][19].
- The inherent instability of some boronic acids suggests that long-term storage should be monitored, and the material should be re-analyzed for purity if stored for extended periods[6].

Disposal:

- All waste generated, including contaminated PPE, absorbent materials from spills, and empty containers, must be treated as hazardous chemical waste[7][14].
- Dispose of waste through a licensed chemical destruction facility in accordance with all local, state, and federal regulations. Do not discharge to sewer systems[7][13].

Toxicological Considerations for Drug Development

While specific toxicological data for **4-Ethoxycarbonyl-3-methoxyphenylboronic acid** is unavailable, the broader class of arylboronic acids has come under scrutiny as potential genotoxic impurities (PGIs) in active pharmaceutical ingredients (APIs)[20].

Senior Scientist's Perspective: For professionals in drug development, any unreacted starting material or related impurity that could carry over into the final API is a significant concern. Arylboronic acids have been found to be weakly mutagenic in some microbial assays[20]. Therefore, from a process chemistry and regulatory standpoint, it is crucial to develop purification strategies that can effectively remove residual **4-Ethoxycarbonyl-3-methoxyphenylboronic acid** to parts-per-million (ppm) levels. This proactive consideration during development can prevent significant delays and challenges during regulatory filing.

Conclusion: A Commitment to Informed Caution

The safe use of **4-Ethoxycarbonyl-3-methoxyphenylboronic acid** hinges on acknowledging the current data gap and adopting a conservative safety posture based on the known hazards

of its chemical class. All personnel must treat this compound as toxic if swallowed and as a skin, eye, and respiratory irritant. Strict adherence to the engineering controls, PPE requirements, and handling protocols outlined in this guide is mandatory. By integrating this cautious, evidence-based approach into our daily laboratory practice, we uphold our primary commitment to the health and safety of our scientific community.

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